

Comparative Analysis of UK-1745: A Novel Cardiotonic Agent

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Compound of Interest

Compound Name: UK-1745
CAS No.: 170684-14-7
Cat. No.: B1682692

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the novel cardiotonic agent **UK-1745** with established alternatives, supported by experimental data. **UK-1745**, a furoindolinone derivative, presents a unique pharmacological profile with potential advantages in the treatment of cardiovascular diseases.

Mechanism of Action and Performance

UK-1745 distinguishes itself through a dual mechanism of action, functioning as both a positive inotropic agent and a beta-adrenoceptor blocker.^[1] Its positive inotropic effects are primarily mediated through a cyclic AMP-dependent pathway.^[2] This dual action suggests a potential for enhancing cardiac contractility while simultaneously protecting the heart from the detrimental effects of excessive adrenergic stimulation.

Quantitative Analysis of In Vitro Efficacy

The following table summarizes the key in vitro pharmacological parameters of **UK-1745** and compares them with the established phosphodiesterase III inhibitor, milrinone.

Parameter	UK-1745	Milrinone	Vesnarinone	Experimental Model
Positive Inotropic Effect (EC50)	3.3 x 10 ⁻⁶ M[2][3]	~7.7 x 10 ⁻⁶ M	Data not available	Isolated canine right ventricular trabeculae / Rabbit isolated hearts
Beta-Adrenoceptor Blockade (pA2)	5.70[2][3]	Not Applicable	Not Applicable	Isolated canine right ventricular trabeculae (antagonism of isoproterenol)
Phosphodiesterase III Inhibition (IC50)	Weak inhibitory action	Potent inhibitor	Data not available	Guinea-pig ventricular myocytes

Key Experimental Findings

Inotropic and Electrophysiological Effects

In isolated canine right ventricular trabeculae, **UK-1745** demonstrated a concentration-dependent positive inotropic effect, reaching approximately 15% of the maximum response to isoproterenol.[2] This effect was accompanied by an increase in Ca²⁺ transients in aequorin-loaded ventricular trabeculae.[2]

Electrophysiological studies on guinea-pig ventricular myocytes revealed that **UK-1745** has a mild positive inotropic response and can depress the maximum upstroke velocity of the action potential at higher concentrations.[4] Unlike the phosphodiesterase III inhibitor milrinone, **UK-1745** did not significantly increase the L-type Ca²⁺ current (ICa) at therapeutic concentrations.[4]

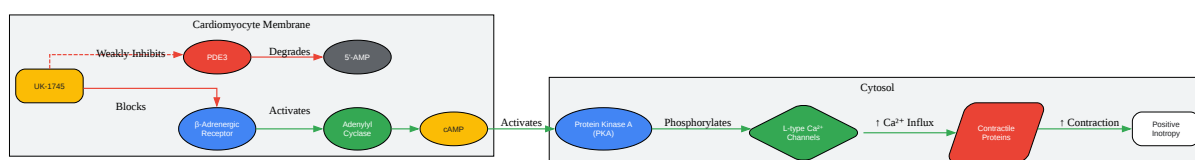
Cardiovascular Effects In Vivo

In anesthetized open-chest dogs, intravenous administration of **UK-1745** led to an increase in cardiac contractility and cardiac output, with a concurrent decrease in left ventricular end-

diastolic pressure and systemic vascular resistance.[5] Notably, these positive hemodynamic effects were achieved without a significant change in heart rate.[5] Orally administered **UK-1745** also demonstrated antiarrhythmic properties in mice, protecting against chloroform-induced ventricular fibrillation, an effect not observed with vesnarinone.[5]

Signaling Pathway of UK-1745

The proposed signaling pathway for **UK-1745**'s positive inotropic and beta-blocking effects in cardiomyocytes is depicted below.

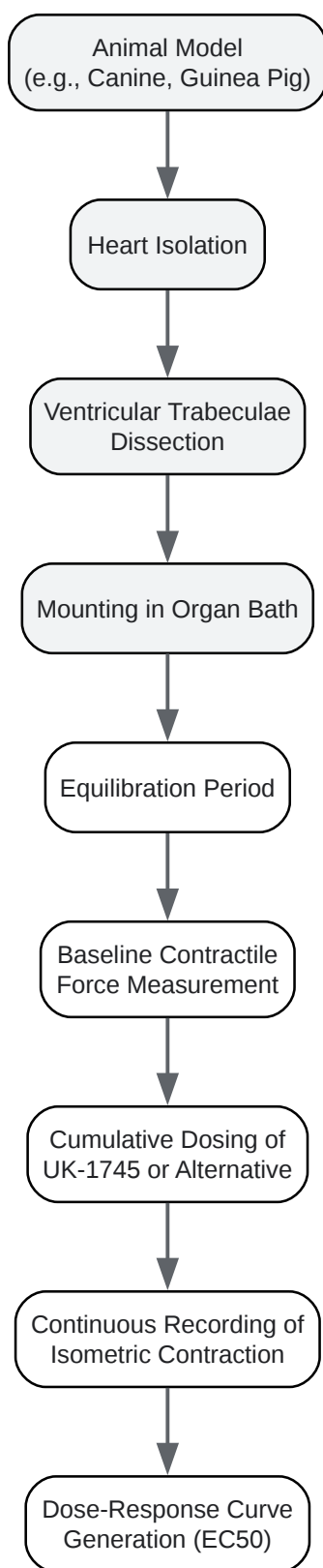


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Proposed signaling pathway of **UK-1745** in cardiomyocytes.

Experimental Workflow

The following diagram illustrates a generalized workflow for evaluating the inotropic effects of compounds like **UK-1745** using isolated cardiac tissue.



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Generalized workflow for in vitro cardiac contractility studies.

Detailed Experimental Protocols

Isolated Cardiac Trabeculae Preparation and Contractility Measurement

Objective: To assess the direct inotropic effects of **UK-1745** on cardiac muscle.

Materials:

- Animal model (e.g., dog, guinea pig)
- Krebs-Henseleit solution (or similar physiological saline)
- Dissection microscope and tools
- Organ bath with temperature control and oxygenation
- Isometric force transducer
- Electrical stimulator
- Data acquisition system

Procedure:

- The animal is euthanized according to approved ethical protocols.
- The heart is rapidly excised and placed in cold, oxygenated physiological saline solution.
- The right ventricle is opened, and a thin, unbranched trabecula is carefully dissected under a microscope.
- The trabecula is mounted vertically in an organ bath containing oxygenated physiological saline maintained at 37°C. One end is attached to a fixed hook, and the other to an isometric force transducer.
- The muscle is electrically stimulated at a fixed frequency (e.g., 1 Hz) with platinum electrodes.

- The muscle is allowed to equilibrate for a set period (e.g., 60 minutes) until a stable baseline contractile force is achieved.
- **UK-1745** or a comparator drug is added to the bath in a cumulative concentration-response manner.
- The isometric contractile force is continuously recorded.
- Data is analyzed to determine the concentration-response relationship and calculate the EC50 value.

Aequorin Loading and Calcium Transient Measurement

Objective: To measure changes in intracellular calcium concentration in response to **UK-1745**.

Materials:

- Isolated cardiac trabeculae (prepared as above)
- Aequorin solution
- Low-calcium and high-calcium physiological solutions
- Photomultiplier tube
- Data acquisition system

Procedure:

- An isolated trabecula is made transiently hyperpermeable to allow the entry of aequorin. This can be achieved by briefly exposing the muscle to a low-calcium solution.
- The muscle is then incubated in a solution containing aequorin.
- After loading, the muscle is returned to a normal calcium physiological solution to restore normal membrane permeability.
- The muscle is mounted in a light-tight organ bath and positioned in front of a photomultiplier tube to detect the light emitted by the calcium-aequorin reaction.

- The muscle is electrically stimulated, and both the light signal (representing the calcium transient) and the isometric force are recorded simultaneously.
- The effects of **UK-1745** on the amplitude and kinetics of the calcium transient and the force of contraction are then measured.

Patch-Clamp Electrophysiology in Single Ventricular Myocytes

Objective: To investigate the effects of **UK-1745** on specific ion currents in individual heart cells.

Materials:

- Isolated ventricular myocytes (obtained by enzymatic digestion of ventricular tissue)
- Patch-clamp amplifier and data acquisition system
- Micromanipulators and microscope
- Glass micropipettes
- Intracellular and extracellular recording solutions

Procedure:

- Ventricular myocytes are isolated from a heart using enzymatic digestion (e.g., with collagenase and protease).
- The isolated cells are placed in a recording chamber on the stage of an inverted microscope.
- A glass micropipette with a very fine tip (around 1 μm) is filled with an intracellular solution and brought into contact with the cell membrane of a single myocyte.
- A high-resistance "giga-seal" is formed between the pipette tip and the cell membrane.
- The cell membrane under the pipette tip is ruptured to achieve the "whole-cell" recording configuration, allowing control of the cell's membrane potential and measurement of the total

ion currents.

- Specific voltage protocols are applied to isolate and measure different ion currents (e.g., L-type Ca^{2+} current, K^{+} currents).
- The effects of applying **UK-1745** to the extracellular solution on these ion currents are recorded and analyzed.

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